

In-Depth Technical Guide to the Safety of Bis-NH2-PEG2

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Compound of Interest

Compound Name: Bis-NH2-PEG2

Cat. No.: B1664900

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for **Bis-NH2-PEG2** (CAS: 929-59-9), a bifunctional amine-terminated polyethylene glycol linker. It is intended to serve as a technical resource for professionals in research and drug development who handle or utilize this compound, particularly in the synthesis of Proteolysis Targeting Chimeras (PROTACs). This guide summarizes key safety information, outlines standardized experimental protocols for toxicity assessment, and provides visual representations of relevant biological and experimental workflows.

Section 1: Chemical and Physical Properties

Bis-NH2-PEG2, also known by its chemical names 1,5-diamino-3-oxapentane and 1,2-Bis(2-aminoethoxy)ethane, is a clear, colorless liquid.^[1] Its hydrophilic PEG spacer enhances solubility in aqueous media, a valuable characteristic for biological applications.^[1]

Table 1: Physical and Chemical Properties of **Bis-NH2-PEG2**

Property	Value	Reference(s)
CAS Number	929-59-9	[1] [2] [3]
Molecular Formula	C6H16N2O2	[3]
Molecular Weight	148.21 g/mol	[4]
Appearance	Clear colorless to pale-yellow liquid	[1] [4]
Boiling Point	105-109 °C at 6 mmHg	[1]
Density	1.015 g/mL at 25 °C	[1]
Refractive Index (n _{20/D})	1.461	[1]
Solubility	Miscible in water	[1] [4]

Section 2: Hazard Identification and Safety Data

Bis-NH2-PEG2 is classified as a hazardous substance. It is harmful if swallowed, causes severe skin burns and eye damage, and may cause allergic skin or respiratory reactions.[\[4\]](#)[\[5\]](#)

Table 2: GHS Hazard Classification for **Bis-NH2-PEG2**

Hazard Class	Category	Hazard Statement	Reference(s)
Acute Toxicity, Oral	4	H302: Harmful if swallowed	[5] [6]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage	[5] [6]
Skin Sensitization	1	H317: May cause an allergic skin reaction	[5] [6]
Respiratory Sensitization	1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled	[5]

Table 3: Precautionary Statements (P-Statements) for Safe Handling

Code	Precautionary Statement	Reference(s)
P260	Do not breathe dust/fume/gas/mist/vapors/spray.	[7]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[5] [6]
P301 + P330 + P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	[5] [6]
P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	[5]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[5]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[6]
P310	Immediately call a POISON CENTER or doctor/physician.	[6]
P405	Store locked up.	[5] [7]

Section 3: Experimental Protocols for Safety Assessment

The safety data presented are typically derived from standardized studies following OECD (Organisation for Economic Co-operation and Development) guidelines. The following sections detail the general methodologies for the key toxicity endpoints.

Acute Oral Toxicity (Based on OECD Guideline 423)

This test provides information on health hazards likely to arise from a single oral exposure to a substance.^[8]

Methodology:

- Test Animals: Typically, young adult female rats are used.^[8]
- Housing and Feeding: Animals are housed in standard conditions with controlled temperature ($22 \pm 3^{\circ}\text{C}$), humidity (30-70%), and a 12-hour light/dark cycle.^[8] They are fasted overnight before dosing.^[8]
- Dosing: The test substance is administered orally by gavage in a stepwise procedure.^[8] The starting dose is selected from fixed levels (e.g., 5, 50, 300, 2000 mg/kg body weight).^[9]
- Procedure: A small group of animals (typically 3) is dosed at the starting level.^[9] The outcome (mortality or survival) determines the next step: testing at a higher dose, a lower dose, or ceasing testing.^[9]
- Observations: Animals are observed for mortality, clinical signs of toxicity (changes in skin, fur, eyes, behavior, etc.), and body weight changes for at least 14 days.^{[7][10]}
- Pathology: A gross necropsy is performed on all animals at the end of the study.^[7]

Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test assesses the potential of a substance to cause irritation or corrosion to the eye.^[11]^[12]

Methodology:

- Test Animals: Albino rabbits are the recommended species for this test.^{[11][12]}
- Procedure: A single dose (typically 0.1 mL for liquids) of the test substance is applied to the conjunctival sac of one eye of the animal.^{[13][14]} The other eye remains untreated as a control.^[13]

- Initial Test: The test is initially performed on a single animal.[\[11\]](#) If severe effects are observed, no further testing is necessary. If the results are less severe, the test is confirmed in additional animals.[\[11\]](#)[\[14\]](#)
- Observations: The eyes are examined for corneal opacity, iritis, and conjunctival redness and chemosis at 1, 24, 48, and 72 hours after application.[\[11\]](#) The observation period may be extended up to 21 days to assess the reversibility of the effects.[\[12\]](#)
- Scoring: Ocular lesions are scored using a standardized system (e.g., Draize scale).[\[15\]](#)

Skin Sensitization (Based on OECD Guideline 406 - Guinea Pig Maximization Test)

This test is used to determine the potential of a substance to induce skin sensitization (allergic contact dermatitis).[\[16\]](#)[\[17\]](#)

Methodology:

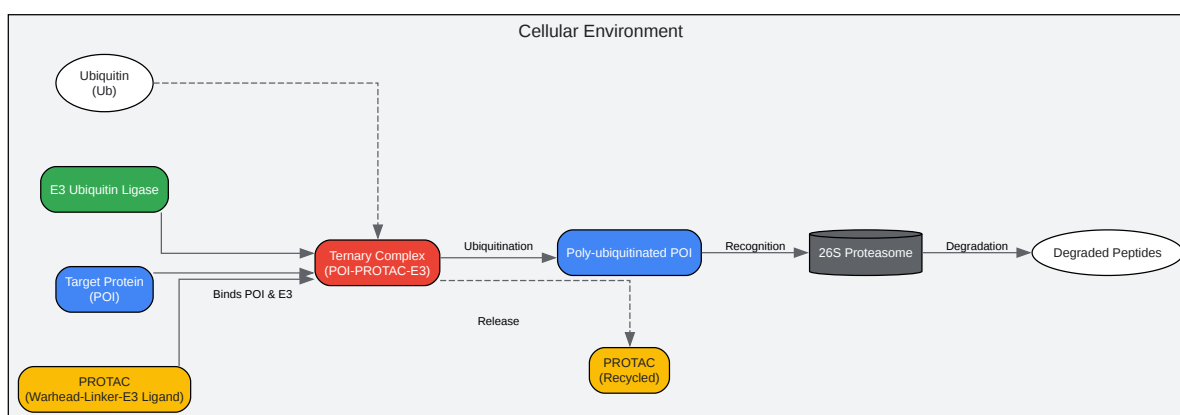
- Test Animals: Young adult guinea pigs are used.[\[16\]](#)[\[17\]](#)
- Induction Phase:
 - Intradermal Injections: The test substance is injected intradermally, with and without an adjuvant (Freund's Complete Adjuvant) to enhance the immune response.[\[17\]](#)[\[18\]](#)
 - Topical Application: One week after the injections, the test substance is applied topically to the same area under an occlusive patch for 48 hours.[\[17\]](#)
- Challenge Phase: Two weeks after the topical induction, the animals are challenged with a non-irritating concentration of the test substance applied topically to a naive site.[\[17\]](#)[\[18\]](#) A control group, not exposed during induction, is also challenged.[\[17\]](#)
- Observations: The challenge sites are observed for skin reactions (erythema and edema) at 24 and 48 hours after patch removal.[\[19\]](#)
- Evaluation: The incidence and severity of the skin reactions in the test group are compared to the control group to determine if sensitization has occurred.[\[18\]](#)

Section 4: Biological Context and Experimental Workflows

Bis-NH2-PEG2 is widely used as a linker in the development of PROTACs.[3][15] PROTACs are heterobifunctional molecules that induce the degradation of a target protein of interest (POI) by hijacking the cell's natural ubiquitin-proteasome system (UPS).[4][20]

PROTAC Mechanism of Action

The diagram below illustrates the general mechanism by which a PROTAC, utilizing a linker such as **Bis-NH2-PEG2**, facilitates the degradation of a target protein.

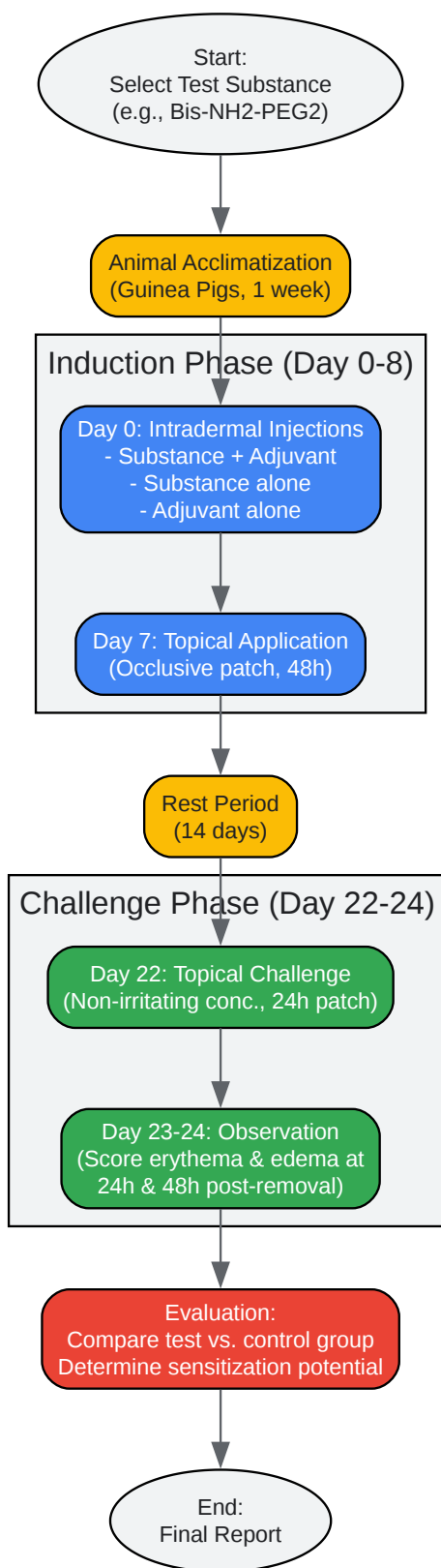


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Caption: Mechanism of PROTAC-mediated protein degradation.

Experimental Workflow: Skin Sensitization Assessment

The following diagram outlines the key steps in a Guinea Pig Maximization Test (GPMT) to assess the skin sensitization potential of a substance like **Bis-NH2-PEG2**.



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Caption: Workflow for the Guinea Pig Maximization Test (GPMT).

Section 5: Storage and Handling

- Storage: Store in a cool, dark place, under an inert gas atmosphere.[4] Recommended storage temperatures vary by supplier, ranging from room temperature to below +30°C or at -5°C.[1][3]
- Handling: Use in a well-ventilated area.[21] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, protective clothing, and eye/face protection.[5][6] Avoid breathing vapors or mist.[7]
- Incompatibilities: Incompatible with strong oxidizing agents and acids.[4]

Section 6: First Aid Measures

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor.[5][6]
- If on Skin: Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[5][6]
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[5]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call an ophthalmologist or doctor.[6]

This guide provides a summary of available safety information and standardized testing protocols for **Bis-NH2-PEG2**. It is crucial for all personnel to consult the most current and specific Safety Data Sheet (SDS) provided by their supplier before handling this chemical and to adhere to all institutional and regulatory safety guidelines.

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